

Application Note: Quantitative Analysis of (±)-Aegeline in Human Plasma using LC-MS/MS

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Compound of Interest

Compound Name: (+)-Aegeline

CAS No.: 456-12-2

Cat. No.: B1664389

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For: Researchers, scientists, and drug development professionals.

Introduction

(±)-Aegeline is a naturally occurring alkaloidal amide found in the leaves of the Bael tree (*Aegle marmelos*).^[1] It has garnered significant interest for its pharmacological activities. However, its presence in certain dietary supplements has been linked to adverse events, underscoring the need for robust and reliable analytical methods to study its pharmacokinetics and ensure consumer safety.^{[2][3]} This application note provides a detailed, field-proven protocol for the sensitive and selective quantification of (±)-Aegeline in human plasma samples using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

The methodology herein is designed to be a self-validating system, grounded in the principles outlined by the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) for bioanalytical method validation.^{[4][5][6][7]} We will delve into the causality behind experimental choices, from sample preparation to the intricacies of mass spectrometric detection, providing a comprehensive guide for researchers in drug metabolism, pharmacokinetics (DMPK), and toxicology.

Physicochemical Properties of Aegeline

A foundational understanding of the analyte's properties is critical for method development.

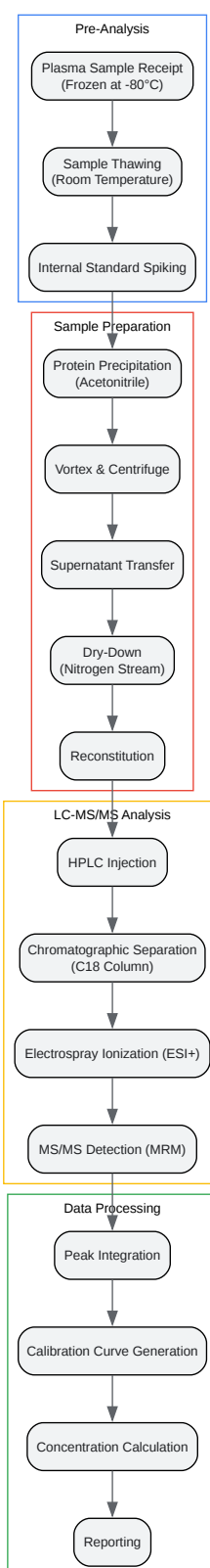
Property	Value	Source
Molecular Formula	C ₁₈ H ₁₉ NO ₃	[8][9]
Molecular Weight	297.35 g/mol	[8][9]
Melting Point	176-179 °C	[8][9]
Appearance	White to light yellow crystalline powder	[8]
Solubility	Soluble in polar organic solvents like methanol and ethanol; sparingly soluble in water.	[1][10]

Metabolic Profile

Understanding the metabolic fate of Aegeline is crucial for distinguishing the parent compound from its metabolites. Studies have shown that Aegeline undergoes metabolism, primarily mediated by the cytochrome P450 enzyme CYP2C19.[11][12] Key metabolic pathways include demethylation and the formation of glutathione (GSH) conjugates.[11][12] This analytical method is designed to be selective for the parent compound, (±)-Aegeline.

Experimental Workflow

The overall analytical process is a multi-stage workflow designed for high-throughput and accuracy.



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